

Application Notes and Protocols for Cross-Metathesis Using Grubbs Catalyst 1st Generation

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Compound of Interest

Compound Name: Grubbs Catalyst 1st Generation

Cat. No.: B7955552

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Cross-metathesis (CM) is a powerful and versatile reaction in organic synthesis that enables the formation of new carbon-carbon double bonds by the exchange of substituents between two different olefins. This reaction is catalyzed by transition metal carbene complexes, with the Grubbs family of ruthenium catalysts being among the most widely used. The first-generation Grubbs catalyst, benzylidene-bis(tricyclohexylphosphine)dichlororuthenium, while perhaps less reactive than its successors, remains a valuable tool due to its accessibility and effectiveness in specific applications.^{[1][2]} It demonstrates tolerance to a variety of functional groups and is compatible with a range of solvents, making it a popular choice in synthetic organic chemistry.^[2]

These application notes provide an overview of cross-metathesis protocols specifically utilizing the **Grubbs Catalyst 1st Generation**. Included are key considerations for reaction setup, detailed experimental procedures, and data on substrate scope and yields to guide researchers

in applying this methodology to their synthetic challenges, particularly in the realm of fine chemical synthesis and drug development.[2]

Key Considerations for Successful Cross-Metathesis

Several factors must be considered to achieve high yields and selectivity in cross-metathesis reactions using the first-generation Grubbs catalyst.

- **Substrate Reactivity:** The success of a cross-metathesis reaction is highly dependent on the relative reactivity of the olefin partners. A general model for selectivity suggests that reacting an olefin with a high propensity for homodimerization with one of lower reactivity can lead to selective cross-metathesis, even at a 1:1 stoichiometry.[3]
- **Reaction Conditions:** **Grubbs Catalyst 1st Generation** is sensitive to air and moisture, necessitating the use of inert atmosphere techniques (e.g., Schlenk line or glovebox) and dry solvents for optimal performance.[4] The catalyst can also be deactivated by primary alcohols.[5] Reactions are typically run in chlorinated solvents like dichloromethane (CH_2Cl_2) at room temperature to 40°C.[6]
- **Minimizing Homodimerization:** While the goal is the cross-product, the formation of homodimers is a common side reaction.[1] To favor cross-metathesis over homodimerization, one can use an excess of one of the olefin partners.[4] Additionally, conducting the reaction at lower concentrations can also suppress the bimolecular homodimerization pathway.[4]
- **Ethylene Removal:** For reactions that produce ethylene as a byproduct, its removal can drive the equilibrium towards the desired product. This can be achieved by performing the reaction under a stream of inert gas or under vacuum.[4][6]

Data Presentation: Substrate Scope and Yields

The following tables summarize the performance of **Grubbs Catalyst 1st Generation** in the cross-metathesis of various olefin substrates.

Olefin 1	Olefin 2	Catalyst Loading (mol%)	Solvent	Time (h)	Yield (%)	Reference
5-hexenyl acetate	1-octene	5	CH ₂ Cl ₂	12	85	(Chatterjee et al., 2000)
Allyl TMS	Styrene	2.5	CH ₂ Cl ₂	4	98	(Chatterjee et al., 2000)
Allyl TMS	4-chlorostyrene	2.5	CH ₂ Cl ₂	4	98	(Chatterjee et al., 2000)
Allyl TMS	4-methoxystyrene	2.5	CH ₂ Cl ₂	4	95	(Chatterjee et al., 2000)
Allyl TMS	1-hexene	2.5	CH ₂ Cl ₂	4	60	(Chatterjee et al., 2000)

Table 1: Cross-Metathesis of Various Terminal Olefins.

Diene	Cross Partner	Catalyst Loading (mol%)	Solvent	Time (h)	Yield (%)	Reference
1,5-hexadiene	1-octene	5	CH ₂ Cl ₂	12	75	(Chatterjee et al., 2000)
1,6-heptadiene	Styrene	5	CH ₂ Cl ₂	12	80	(Chatterjee et al., 2000)

Table 2: Cross-Metathesis with Dienes.

Experimental Protocols

General Procedure for Cross-Metathesis

This protocol describes a general method for performing a cross-metathesis reaction using **Grubbs Catalyst 1st Generation** under an inert atmosphere.

Materials:

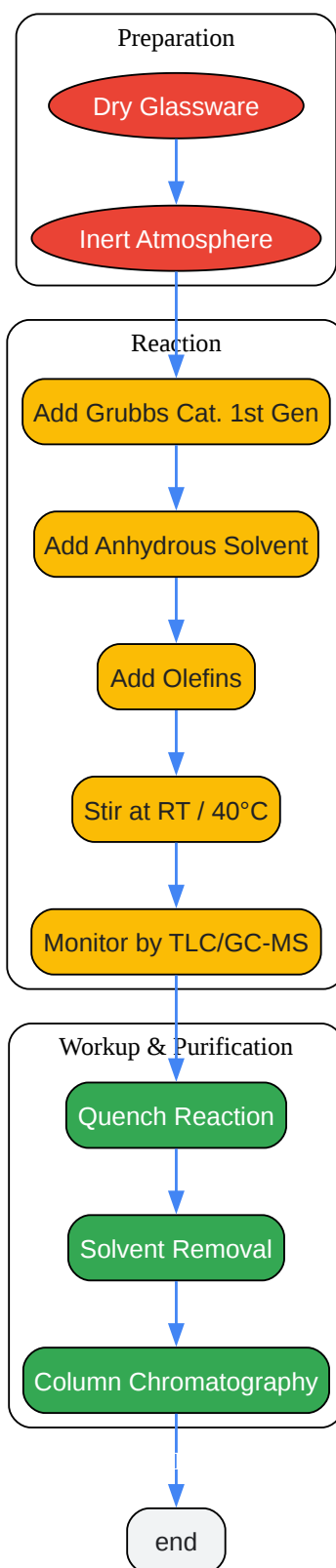
- **Grubbs Catalyst 1st Generation**
- Olefin 1
- Olefin 2
- Anhydrous dichloromethane (CH_2Cl_2)
- Schlenk flask and manifold or glovebox
- Magnetic stirrer and stir bar
- Syringes and needles

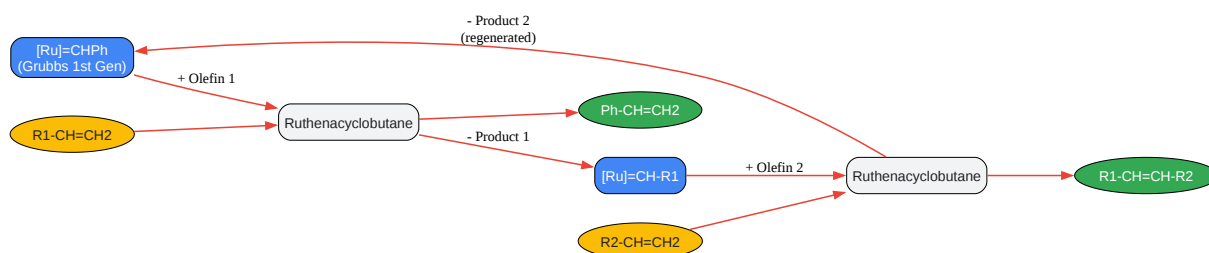
Procedure:

- Preparation: Dry all glassware in an oven at $>100^\circ\text{C}$ overnight and cool under a stream of inert gas (argon or nitrogen).
- Reaction Setup: In a glovebox or under a positive pressure of inert gas, add the desired amount of **Grubbs Catalyst 1st Generation** (typically 2.5-5 mol%) to a Schlenk flask equipped with a magnetic stir bar.
- Solvent and Reagent Addition: Add anhydrous dichloromethane to the flask to dissolve the catalyst. Sequentially add Olefin 1 (1.0 equivalent) and Olefin 2 (1.0-1.5 equivalents) to the reaction mixture via syringe.
- Reaction: Stir the reaction mixture at room temperature (or heat to 40°C if necessary). Monitor the progress of the reaction by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).

- Workup: Upon completion, quench the reaction by adding a few drops of ethyl vinyl ether and stirring for 30 minutes. The solvent can then be removed under reduced pressure.
- Purification: The crude product is purified by flash column chromatography on silica gel to yield the desired cross-metathesis product.

Mandatory Visualizations





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